

Preparing a Stock Solution of BMS CCR2 22: Application Notes and Protocols

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Compound of Interest

Compound Name: *Bms ccr2 22*

Cat. No.: *B7909903*

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This document provides detailed application notes and a comprehensive protocol for the preparation of a stock solution of **BMS CCR2 22**, a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2). Adherence to this protocol will ensure the accurate and reproducible preparation of this compound for use in various research applications.

BMS CCR2 22 is a valuable tool for studying the role of the CCR2 signaling pathway in various physiological and pathological processes, including inflammation, immunology, and oncology. [1][2] Proper preparation and storage of the stock solution are critical for maintaining its biological activity and ensuring the reliability of experimental results.

Quantitative Data Summary

The following table summarizes the key quantitative information for **BMS CCR2 22**, essential for accurate stock solution preparation.

Property	Value	Source(s)
Molecular Weight	593.66 g/mol	[3][4]
Formula	C28H34F3N5O4S	[3]
CAS Number	445479-97-0	
Purity	≥98%	
Solubility in DMSO	Up to 100 mM	
Solubility in Ethanol	Up to 10 mM	
Appearance	Solid	

Experimental Protocol: Preparation of a 10 mM BMS CCR2 22 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BMS CCR2 22** in dimethyl sulfoxide (DMSO).

Materials

- **BMS CCR2 22** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes (or other light-protecting tubes)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure

- **Equilibrate Reagents:** Allow the **BMS CCR2 22** powder and DMSO to reach room temperature before use. This prevents condensation from forming on the compound and in

the solvent.

- **Calculate Required Mass:** To prepare a 10 mM stock solution, use the following formula to calculate the mass of **BMS CCR2 22** required for your desired volume:

$$\text{Mass (mg)} = 10 \text{ mM} * \text{Volume (mL)} * 593.66 \text{ g/mol} * (1 \text{ mg} / 1000 \text{ }\mu\text{g}) * (1 \text{ g} / 1000 \text{ mg}) = 5.9366 * \text{Volume (mL)}$$

For example, to prepare 1 mL of a 10 mM stock solution, you will need 5.94 mg of **BMS CCR2 22**.

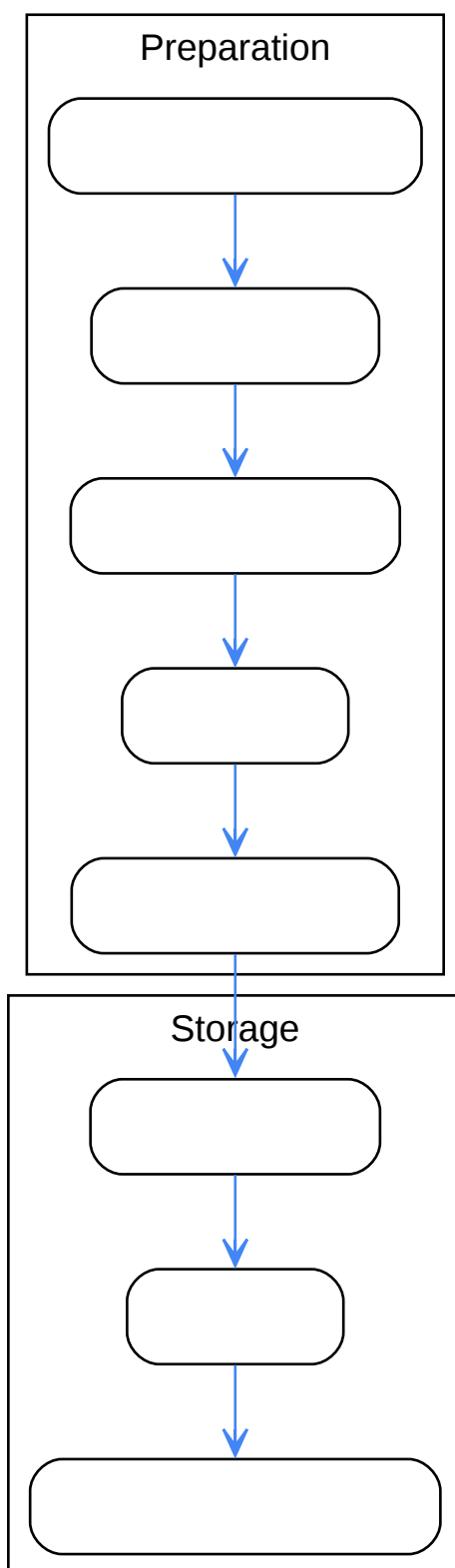
- **Weigh the Compound:** Carefully weigh the calculated amount of **BMS CCR2 22** powder on a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **BMS CCR2 22** powder.
- **Ensure Complete Dissolution:** Tightly cap the tube and vortex thoroughly for several minutes until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
- **Label and Store:** Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.

Storage Recommendations

- **Solid Compound:** Store the **BMS CCR2 22** powder at -20°C for up to 3 years or at 4°C for up to 2 years.
- **Stock Solution:** Store the aliquoted stock solution at -80°C for up to 6 months or at -20°C for up to 1 month. Protect from light.

Visualizing the Workflow

The following diagram illustrates the key steps in the preparation of the **BMS CCR2 22** stock solution.

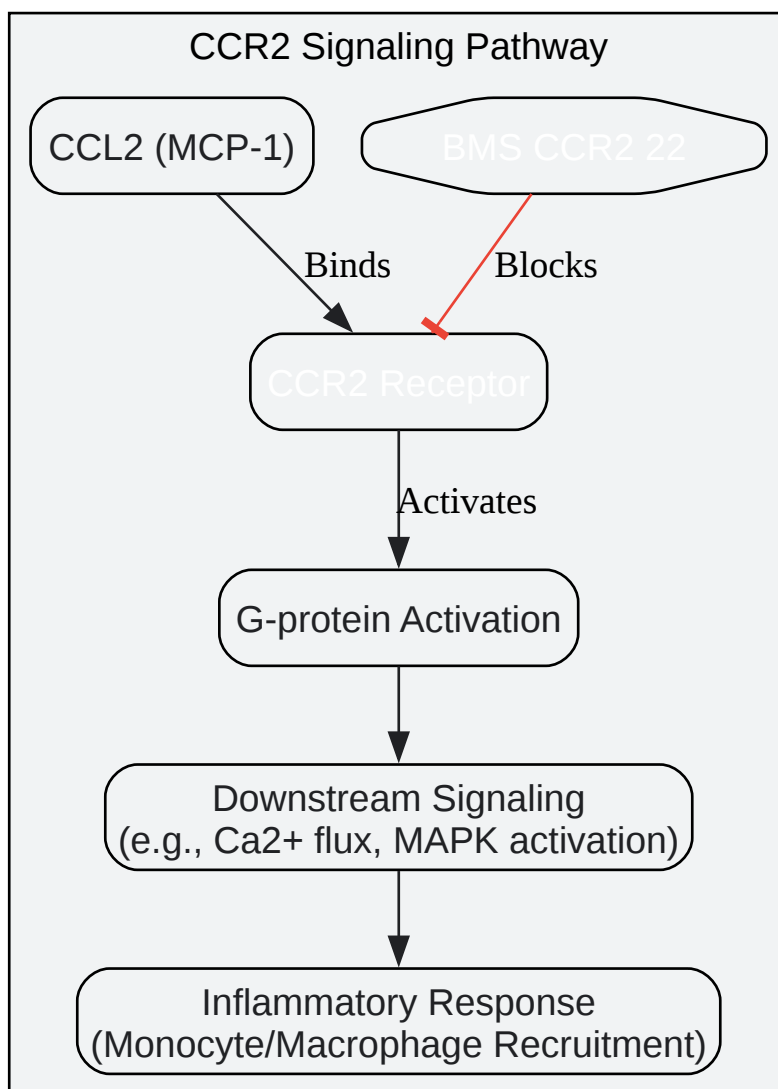


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Caption: Workflow for preparing **BMS CCR2 22** stock solution.

Signaling Pathway Overview

BMS CCR2 22 functions as an antagonist to the CCR2 receptor. The binding of its natural ligand, CCL2 (also known as MCP-1), to CCR2 initiates a signaling cascade that is crucial for the recruitment of monocytes and macrophages to sites of inflammation. By blocking this interaction, **BMS CCR2 22** can inhibit these downstream inflammatory responses.



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Caption: Simplified CCR2 signaling pathway and the inhibitory action of **BMS CCR2 22**.

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